

# Technical Guide: Physical Properties of 1,1,2,2-Tetraallyloxyethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glyoxal bis(diallyl acetal)

Cat. No.: B099651

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of 1,1,2,2-Tetraallyloxyethane, a significant crosslinking agent. The information is presented to be of maximal utility for research and development applications.

## Core Physical and Chemical Properties

1,1,2,2-Tetraallyloxyethane, with the CAS number 16646-44-9, is a colorless to almost colorless clear liquid.<sup>[1]</sup> Its chemical formula is C<sub>14</sub>H<sub>22</sub>O<sub>4</sub>, and it has a molecular weight of 254.32 g/mol.<sup>[2][3]</sup> This compound is also known by several synonyms, including Tetra(allyloxy)ethane, Glyoxal tetraallyl acetal, and Tetrakis(allyloxy)ethane.<sup>[1][3][4]</sup> It is soluble in common organic solvents like methanol, ethanol, and benzene.<sup>[5]</sup>

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of 1,1,2,2-Tetraallyloxyethane that have been reported in the literature.

Physical Property	Value	Conditions
Density	1.001 g/mL	at 25 °C[1][2]
Boiling Point	155-160 °C	at 25 mmHg[1][2]
Flash Point	>110 °C	
Vapor Pressure	0.00245 mmHg	at 25 °C[2][4]
Refractive Index	1.4556	

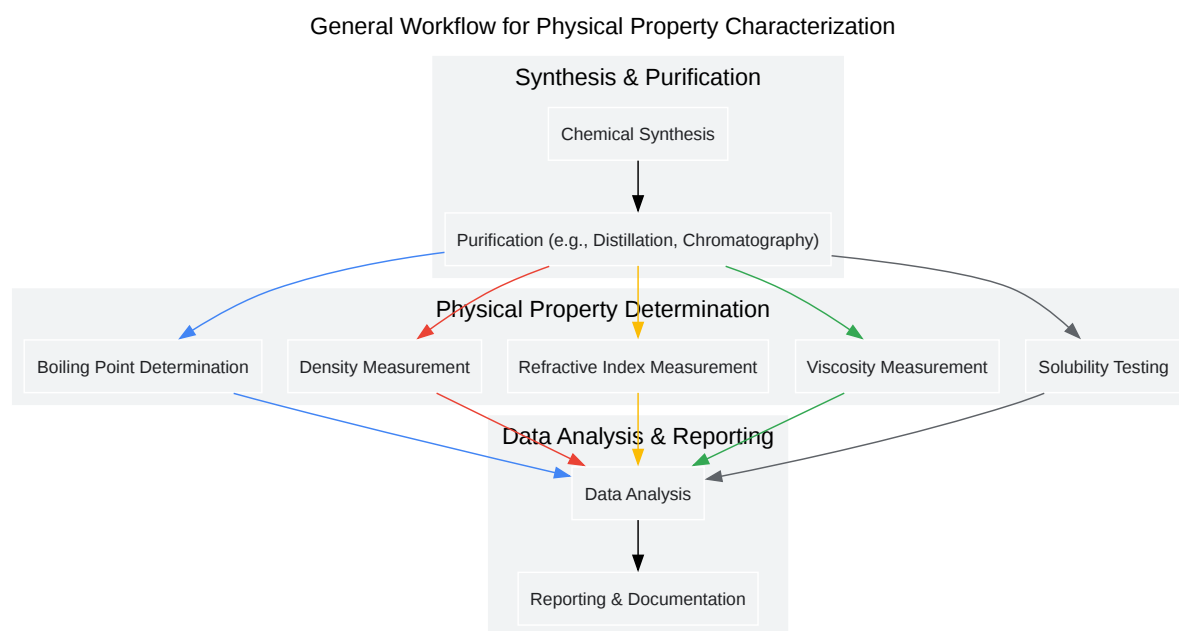
## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of 1,1,2,2-Tetraallyloxyethane are not extensively described in publicly available literature. The data presented in this guide are sourced from chemical suppliers and databases. However, standard methodologies for determining these properties are well-established in the field of chemistry.

For instance, the boiling point is typically determined through distillation, the density via a pycnometer or a digital density meter, the refractive index using a refractometer, and the flash point by using a Pensky-Martens closed-cup tester.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a new chemical substance, which would be applicable to 1,1,2,2-Tetraallyloxyethane.



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Caption: Generalized workflow for the physical characterization of a chemical compound.

## Applications and Safety Considerations

1,1,2,2-Tetraallyloxyethane is primarily utilized as a crosslinking agent, particularly for room temperature vulcanized (RTV) silicone rubber.[5] This application enhances the mechanical strength, heat resistance, and moisture resistance of the material.[5]

From a safety perspective, it is classified as harmful if swallowed or in contact with skin. Appropriate personal protective equipment, including gloves and protective clothing, should be

worn when handling this chemical.

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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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